

N-Methyl-m-toluidine proper disposal procedures

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Compound of Interest

Compound Name: *N-Methyl-m-toluidine*

Cat. No.: *B1666196*

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Proper disposal of **N-Methyl-m-toluidine** is critical for laboratory safety and environmental protection. Due to its significant health hazards, including acute toxicity and harm to aquatic ecosystems, this chemical must be managed as hazardous waste in strict accordance with regulatory guidelines.^{[1][2]} Adherence to the following procedures will ensure the safe handling and disposal of **N-Methyl-m-toluidine**, minimizing risks to personnel and the environment.

Hazard and Regulatory Summary

For quick reference, the key hazard classifications and identification numbers for **N-Methyl-m-toluidine** and its closely related compounds are summarized below. This information is essential for proper labeling and transport.

| Identifier/Classification | Data |
|---------------------------|---|
| CAS Number | 696-44-6 |
| Hazard Class | 6.1 (Toxic Material)[1][3] |
| UN Number | UN1708 (for Toluidines, liquid)[3] |
| Packing Group | II[3] |
| OSHA Hazard Communication | Acute Toxicity - Oral (Category 3), Dermal (Category 3), Inhalation (Category 3); Aquatic Hazard (Long-Term, Category 3)[1] |
| Signal Word | Danger[1] |
| US EPA Hazardous Waste | Governed under 40 CFR Part 261[1] |
| German Water Hazard Class | WGK 3 (severely hazardous for water) |

Immediate Spill Containment Protocol

In the event of a spill, immediate and correct action is required to prevent exposure and environmental contamination.

- **Evacuate and Secure Area:** Immediately evacuate all non-essential personnel from the spill area.[4] Keep people upwind of the spill.[1]
- **Remove Ignition Sources:** Eliminate all potential sources of ignition, such as open flames, sparks, and hot surfaces.[4]
- **Ensure Ventilation:** Use only in a well-ventilated area.[1] If a spill occurs, ensure the area is adequately ventilated to disperse vapors.
- **Don Personal Protective Equipment (PPE):** Before addressing the spill, personnel must wear appropriate PPE, including:
 - Impervious gloves[1]
 - Safety goggles and a face shield[1]

- Impervious protective clothing and boots[1]
- A government-approved respirator (e.g., half or full facepiece respirator with appropriate filters)[1]
- Contain the Spill: Prevent the spill from entering drains, soil, or waterways.[1][3] Create a dike or bund around the spill using an inert, absorbent material such as dry sand, earth, or vermiculite.[1][4][5]
- Absorb and Collect: Carefully absorb the spilled material with the inert absorbent.[1][6]
- Package for Disposal: Place the collected material into a suitable, closed, and clearly labeled container for hazardous waste disposal.[5][6] Do not re-use empty containers.[1]
- Decontaminate: Wash the spill area thoroughly.[4][5] Decontaminate and launder all protective clothing before storage and reuse.[5]

Standard Disposal Procedure for N-Methyl-m-toluidine Waste

Routine disposal of unused **N-Methyl-m-toluidine** and contaminated materials must be handled as a hazardous waste stream.

- Waste Identification: **N-Methyl-m-toluidine** is classified as a toxic and hazardous substance. All waste containing this chemical, including contaminated labware, PPE, and absorbent materials, must be treated as hazardous.
- Waste Collection:
 - Collect waste **N-Methyl-m-toluidine** in a designated, compatible, and tightly sealed container.[1][2]
 - Containers must be kept closed in a dry, cool, and well-ventilated area.[1][7]
 - Store waste away from incompatible materials such as oxidizing agents and strong acids.[4]

- Labeling: Clearly label the waste container with "Hazardous Waste," the name "**N-Methyl-m-toluidine**," and any other identifiers required by your institution and local regulations.
- Storage: Store the sealed waste container in a designated hazardous waste accumulation area that is secure and accessible only to authorized personnel.[\[1\]](#)[\[2\]](#)
- Arrange for Professional Disposal: Disposal must be conducted by qualified personnel or a licensed hazardous waste disposal company.[\[1\]](#) This often involves incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[6\]](#)
- Regulatory Compliance: All disposal activities must comply with federal, state, and local regulations.[\[1\]](#) In the United States, this includes the EPA's hazardous waste regulations under 40 CFR Part 261.[\[1\]](#)

Disposal Workflow

```
// Node Definitions start [label="Waste Generation\n(N-Methyl-m-toluidine)", shape=ellipse,
style=filled, fillcolor="#F1F3F4", fontcolor="#202124"]; decision [label="Spill or\nRoutine
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[label="Follow Immediate Spill\nContainment Protocol", shape=box, style=filled,
fillcolor="#EA4335", fontcolor="#FFFFFF"]; routine_proc [label="Collect in
Designated\nHazardous Waste Container", shape=box, style=filled, fillcolor="#4285F4",
fontcolor="#FFFFFF"]; package [label="Securely Seal and Label\nContainer as Hazardous
Waste", shape=box, style=filled, fillcolor="#4285F4", fontcolor="#FFFFFF"]; storage
[label="Store in a Cool, Ventilated,\nDesignated Secure Area", shape=box, style=filled,
fillcolor="#4285F4", fontcolor="#FFFFFF"]; transport [label="Arrange for Pickup by a\nLicensed
Waste Disposal Service", shape=box, style=filled, fillcolor="#34A853", fontcolor="#FFFFFF"];
end [label="Final Disposal per\nEPA/Local Regulations\n(e.g., Incineration)", shape=ellipse,
style=filled, fillcolor="#F1F3F4", fontcolor="#202124"];
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```
// Edge Definitions start -> decision; decision -> spill_proc [label="Spill"]; decision ->
routine_proc [label="Routine"]; spill_proc -> package; routine_proc -> package; package ->
storage; storage -> transport; transport -> end; }
```

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